Application Notes and Protocols for UBP618 Administration in In Vivo Animal Studies

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Compound of Interest

Compound Name:	*UBP618*
Cat. No.:	*B12381434*

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These application notes provide detailed protocols for the in vivo administration of **UBP618**, a potent and specific inhibitor of Ubiquitin-Specific Protease 8 (USP8). The protocols are intended for use in preclinical animal studies to evaluate the therapeutic potential of **UBP618** in various disease models, particularly in oncology and immunology.

Introduction

UBP618 targets USP8, a deubiquitinating enzyme that plays a critical role in several cellular processes, including protein trafficking, signal transduction, and immune regulation.[1] Inhibition of USP8 has emerged as a promising therapeutic strategy for various diseases, including cancer and autoimmune disorders. In oncology, USP8 inhibition has been shown to suppress tumor growth by downregulating receptor tyrosine kinases (RTKs) and enhancing anti-tumor immune responses.[1][2] Specifically, inhibiting USP8 can increase the expression of PD-L1 on tumor cells and activate NF-κB signaling, thereby potentiating immunotherapy.[1]

These protocols provide guidelines for the preparation and administration of **UBP618** to murine models, along with recommendations for vehicle selection and dose considerations.

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Quantitative Data Summary

The following table summarizes key quantitative data for the in vivo administration of a USP8 inhibitor, which can serve as a starting point for studies with **UBP618**.

Parameter	Value	Species	Tumor Model	Administration Route	Frequency	Reference
Efficacious Dose	0.5 mg/kg	Mouse	Hepatocellular Carcinoma (HepG2 Xenograft)	Intraperitoneal (IP)	Once per day	[1]
Higher Dose (with slight toxicity)	1 mg/kg	Mouse	Hepatocellular Carcinoma (HepG2 Xenograft)	Intraperitoneal (IP)	Once per day	[1]
Antitumor Effect	Significant inhibition of tumor growth	Mouse	Non-Small Cell Lung Cancer (Xenograft)	Not specified	Not specified	[2]

Experimental Protocols

Preparation of **UBP618** Formulation for In Vivo Administration

Objective: To prepare a sterile and well-tolerated formulation of **UBP618** for intraperitoneal injection in mice.

Materials:

- **UBP618** (powder)

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- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Polyethylene glycol 300 (PEG300), sterile
- Tween 80, sterile
- Sterile saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile, pyrogen-free microcentrifuge tubes
- Sterile syringes and needles (e.g., 27-30 gauge)
- Vortex mixer
- Sonicator (optional)

Protocol:

- Vehicle Preparation:
  - In a sterile microcentrifuge tube, prepare the vehicle solution by mixing DMSO, PEG300, and Tween 80 in a ratio of 10:40:5 (v/v/v). For example, for 1 ml of vehicle, mix 100 µl of DMSO, 400 µl of PEG300, and 50 µl of Tween 80.
  - Vortex the mixture thoroughly until a homogenous solution is formed.
- **UBP618** Stock Solution Preparation:
  - Weigh the required amount of **UBP618** powder in a sterile microcentrifuge tube.
  - Add the appropriate volume of the prepared vehicle to achieve the desired stock concentration. For example, to prepare a 1 mg/ml stock solution, dissolve 1 mg of **UBP618** in 1 ml of the vehicle.
  - Vortex the mixture vigorously until the **UBP618** is completely dissolved. Gentle warming or brief sonication may be used to aid dissolution if necessary, but avoid excessive heat.
- Working Solution Preparation:

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- Dilute the **UBP618** stock solution with sterile saline or PBS to the final desired concentration for injection. For example, to prepare a 0.1 mg/ml working solution from a 1 mg/ml stock, mix 100 µl of the stock solution with 900 µl of sterile saline.
- The final concentration of the organic solvents should be minimized to reduce potential toxicity. A final DMSO concentration of less than 5% is generally recommended.
- Prepare the formulation fresh on the day of use.

Intraperitoneal (IP) Administration of UBP618 in Mice

Objective: To administer the prepared **UBP618** formulation to mice via intraperitoneal injection.

Materials:

- Prepared **UBP618** working solution
- Mouse restraint device
- Sterile insulin syringes with a 27-30 gauge needle
- 70% ethanol
- Gauze pads

Protocol:

- Animal Handling and Restraint:
  - Gently handle the mouse to minimize stress.
  - Securely restrain the mouse using an appropriate method, ensuring the abdomen is accessible.
- Injection Site Preparation:
  - Position the mouse on its back with its head tilted slightly downwards.

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- Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder and cecum.
- Wipe the injection site with a gauze pad soaked in 70% ethanol and allow it to air dry.

- Injection Procedure:
  - Draw the calculated volume of the **UBP618** working solution into a sterile syringe. Ensure there are no air bubbles.
  - Insert the needle, bevel up, at a 15-20 degree angle into the peritoneal cavity.
  - Gently aspirate to ensure the needle has not entered a blood vessel or internal organ. If blood or other fluid is drawn, withdraw the needle and reinject at a different site with a fresh needle and syringe.
  - Slowly inject the solution into the peritoneal cavity.
  - Withdraw the needle and return the mouse to its cage.
- Post-Injection Monitoring:
  - Monitor the animal for any signs of distress, discomfort, or adverse reactions following the injection.
  - Observe the injection site for any signs of inflammation or irritation.
  - Record any observations in the study log.

Visualization of Signaling Pathways and Workflows

Signaling Pathway of USP8 Inhibition

The following diagram illustrates the signaling pathway affected by the inhibition of USP8, leading to potential anti-tumor effects.

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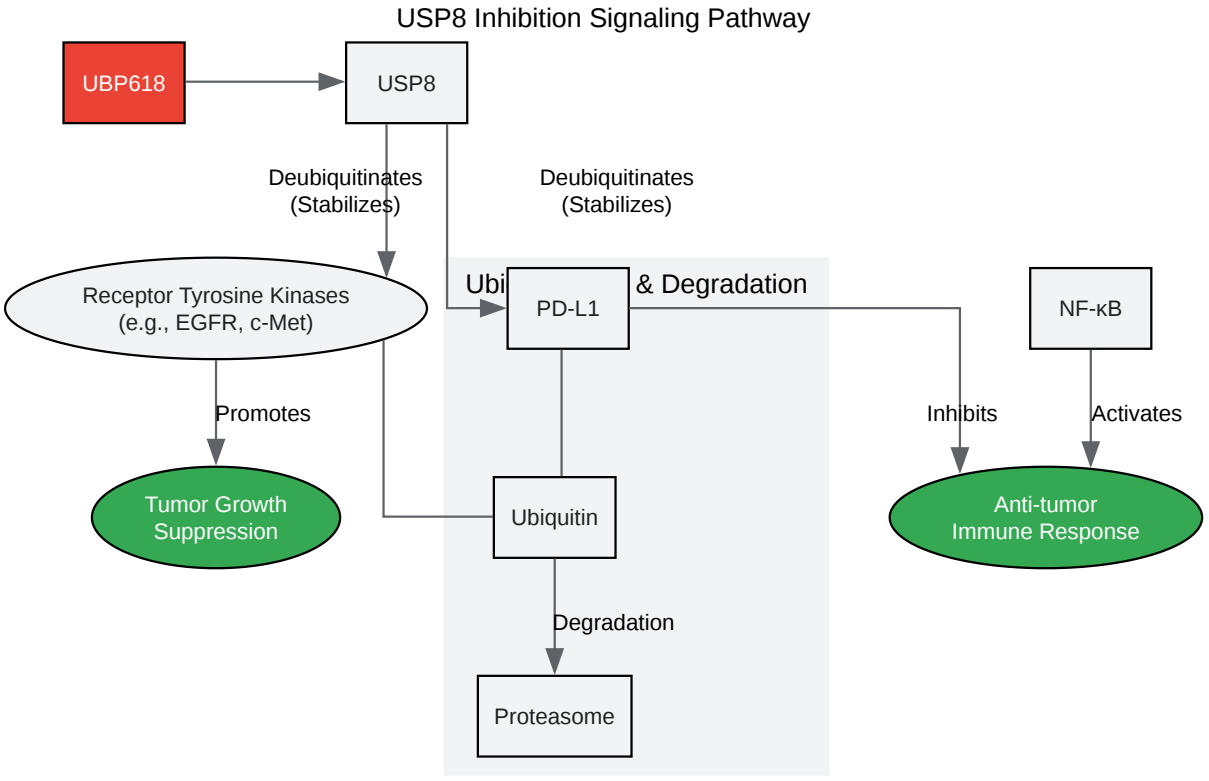

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Caption: USP8 inhibition by **UBP618** leads to degradation of RTKs and PD-L1, and activation of NF-κB.

Experimental Workflow for In Vivo Efficacy Study

The following diagram outlines the general workflow for an in vivo efficacy study using **UBP618**.

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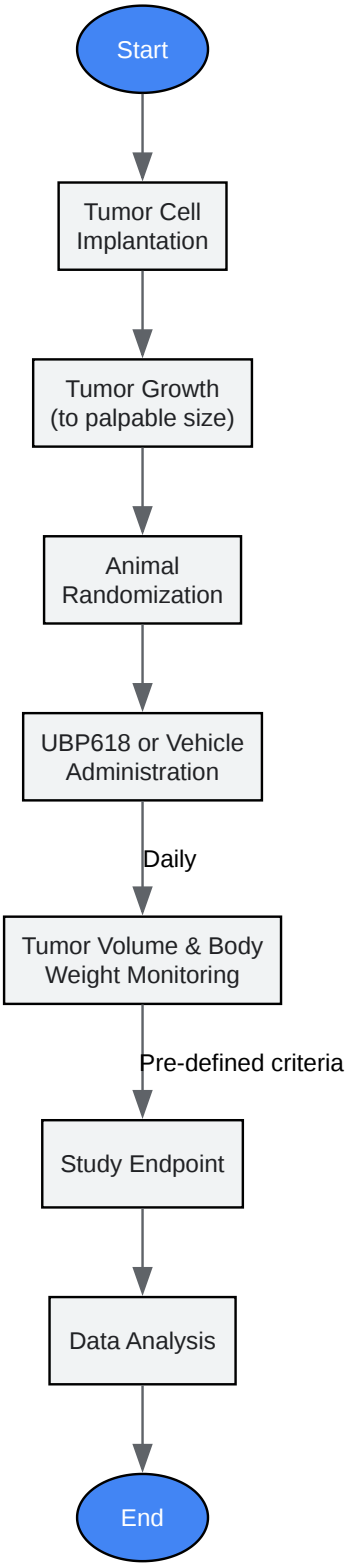
In Vivo Efficacy Study Workflow



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Caption: Workflow for a typical in vivo xenograft study to evaluate the efficacy of **UBP618**.

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